

An In-depth Technical Guide to the Pharmacodynamics of GSK650394

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Compound of Interest

Compound Name: GSK 650394

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This technical guide provides a comprehensive overview of the pharmacodynamics of GSK650394, a potent and selective inhibitor of Serum/Glucocorticoid-regulated Kinase 1 (SGK1). The information presented herein is intended to support further research and drug development efforts by providing detailed data and experimental context.

Mechanism of Action

GSK650394 is a small molecule inhibitor that primarily targets the kinase activity of SGK1 and, to a lesser extent, SGK2.^{[1][2][3]} It functions as an ATP-competitive inhibitor, binding to the kinase domain and preventing the phosphorylation of downstream substrates.^[4] The inhibitory activity of GSK650394 has been demonstrated in various in vitro and cell-based assays, where it has been shown to disrupt key signaling pathways involved in cell growth, proliferation, and ion transport.^{[1][4]}

Quantitative Data Summary

The following tables summarize the key quantitative pharmacodynamic parameters of GSK650394 across different experimental systems.

Table 1: In Vitro Kinase Inhibition

Target	Assay Type	IC50	Reference
SGK1	Scintillation Proximity Assay (SPA)	62 nM	[2] [3] [4]
SGK2	Scintillation Proximity Assay (SPA)	103 nM	[2] [3] [4]
SGK1	Fluorescence Polarization Assay	13 nM	[4] [5]

Table 2: Cell-Based Assay Activity

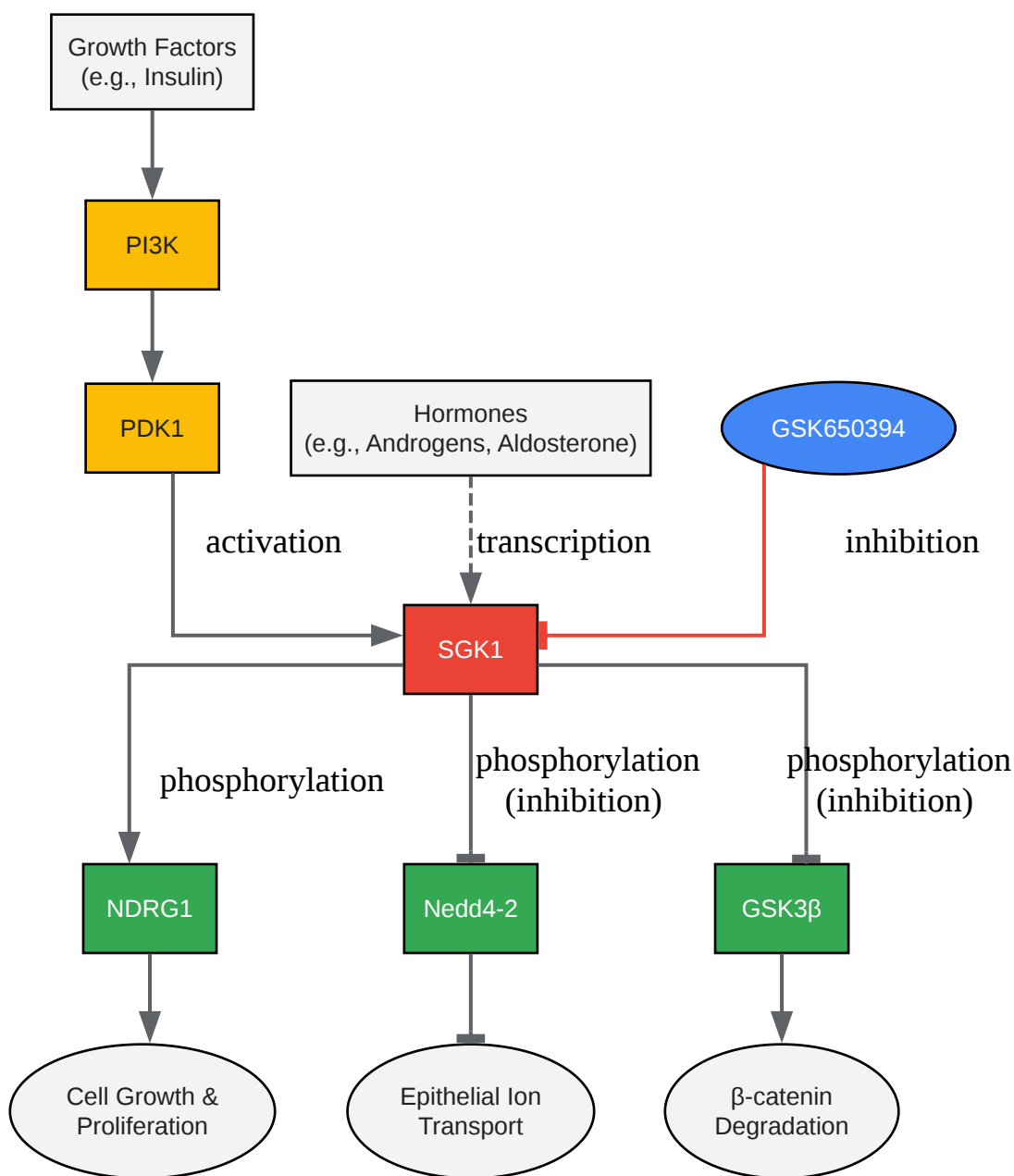
Cell Line	Assay Type	Endpoint	IC50	Reference
LNCaP	Cell Growth Assay	Androgen-stimulated growth inhibition	~1 μ M	[2] [3] [4]
M-1	Short-Circuit Current (SCC) Assay	Inhibition of SGK1-mediated epithelial transport	0.6 μ M	[1] [2]

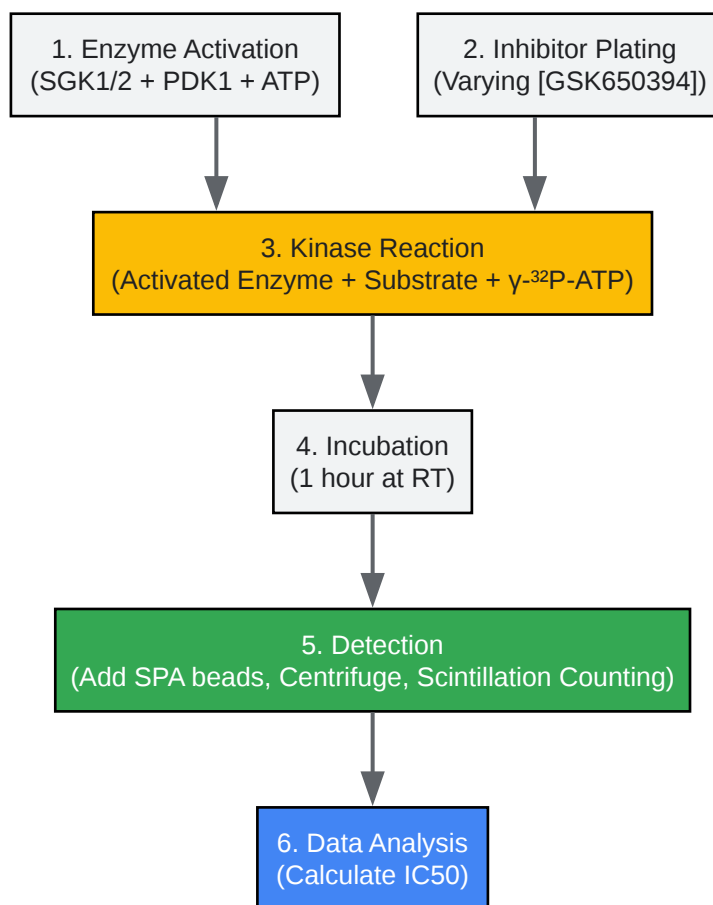
Table 3: Cytotoxicity

Cell Line	Assay Type	LC50	Reference
M-1	XTT Assay	41 μ M	[2] [4]
HeLa	XTT Assay	> 100 μ M	[2] [4]

Signaling Pathways

GSK650394 modulates several critical intracellular signaling pathways through its inhibition of SGK1. The primary pathway affected is the PI3K/Akt/SGK1 signaling cascade.





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